

A Comparative Guide to Inter-laboratory Quantification of Fluroxypyrr

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Compound of Interest

Compound Name: *Fluroxypyrr-13C2*

Cat. No.: *B12396418*

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Fluroxypyrr, a systemic herbicide crucial for controlling broadleaf weeds, is subject to rigorous quantification in environmental and agricultural matrices to ensure regulatory compliance and assess environmental fate. This guide provides a comparative overview of various analytical methodologies employed for the quantification of Fluroxypyrr, drawing upon data from several validated studies. The objective is to offer a comprehensive resource for laboratories to evaluate and select methods pertinent to their specific needs and sample types.

Comparative Analysis of Quantification Methods

The accurate determination of Fluroxypyrr concentrations is paramount for environmental monitoring and food safety. A variety of analytical techniques have been developed and validated for this purpose, each with distinct performance characteristics. The following tables summarize the quantitative performance of several prominent methods, offering a comparative perspective on their sensitivity, accuracy, and precision.

Method	Matrix	Linearity Range	Limit of Quantification (LOQ)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
LC-MS/MS	Water	0.05 - 5.0 µg/L	0.05 µg/L	Not Specified	Not Specified	[1]
GC-MS/MS	Onion & Soil	0.02 - 0.1 µg/g	Not Specified	88 - 98	8 - 15	[2]
HPLC-UV	Formulation	0.02 - 0.5 mg/mL	Not Specified	99.5 - 100	0.2	[3]
HPLC-UV	Soil	0.1 - 0.2 µg/g	Not Specified	80 - 120	Not Specified	[4]
GC-ECD	Soil	Not Specified	5 µg/kg	70 - 104	Not Specified	[4]
Flow Injection Spectrophotometry	Formulation & Food	0.6 - 10 µg/mL	Not Specified	96	1.67	

Experimental Protocols

Detailed methodologies are critical for the replication and validation of analytical results. Below are summaries of the experimental protocols for the key methods cited in this guide.

1. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Water Samples

- Sample Preparation:

- For Fluroxypyrr-MHE and Fluroxypyrr acid: 20 mL water samples are acidified with concentrated formic acid.
- For Fluroxypyrr-DCP and Fluroxypyrr-MP: 60 mL water samples are mixed with a pH 7.00 buffer solution.

- Extraction:
 - Fluroxypyrr-MHE and Fluroxypyrr acid: Liquid-liquid extraction with ethyl acetate.
 - Fluroxypyrr-DCP and Fluroxypyrr-MP: Solid-phase extraction (SPE) using a Phenomenex Strata-X cartridge.
- Analysis: The final extracts are analyzed by LC-MS/MS. The limit of quantification (LOQ) for Fluroxypyrr and its metabolites is 0.05 µg/L.

2. Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) for Onion and Soil

- Extraction: A matrix solid-phase dispersion method is employed using ethyl acetate as the extraction solvent.
- Cleanup: The extract undergoes cleanup using column chromatography and dispersive solid-phase extraction.
- Analysis: Quantification is performed by GC-MS/MS. The method was validated in a concentration range of 0.02-0.1 µg/g, with recoveries between 88-98% and an RSD of 8-15%.

3. High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for Fluroxypyrr Esters

- Chromatographic Conditions:
 - Column: SinoChrom ODS-BP (5µm, 4.6mm×200mm).
 - Mobile Phase: Methanol-water (85:15, v/v).
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 235 nm.
- Internal Standard: o-nitroaniline is used as the internal standard.

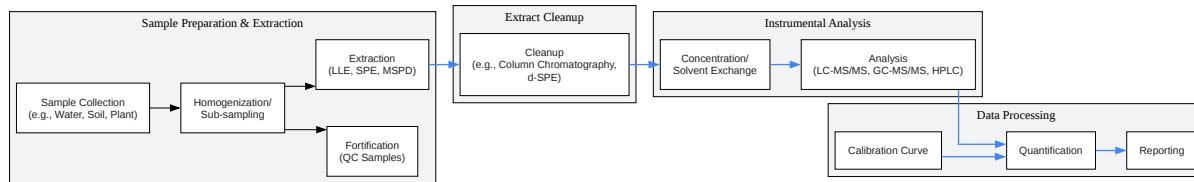
- Performance: The method demonstrates a linear range of 0.02 ~ 0.5 mg/mL with a standard addition recovery of 99.5% to 100% and an RSD of 0.2%.

4. Flow Injection Spectrophotometry for Formulations and Food Samples

- Principle: The method is based on the diazotization of the amino group in the Fluroxypyrr molecule with nitrite, followed by coupling with β -naphthol to form an azo dye.
- Measurement: The absorbance of the resulting dye is measured at 395 nm.
- Performance: The calibration curve is linear over the range of 0.6 to 10 $\mu\text{g}/\text{mL}$, with a relative standard deviation of 1.67% and a recovery of 96%.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the quantification of Fluroxypyrr in an environmental or agricultural sample, from sample collection to final data analysis.



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Caption: Generalized workflow for Fluroxypyrr quantification.

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